

2-(Methylsulfinyl)phenol chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Methylsulfinyl)phenol

Cat. No.: B086891

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An In-depth Technical Guide to 2-(Methylsulfinyl)phenol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Methylsulfinyl)phenol, also known by synonyms such as Methyl(2-hydroxyphenyl) sulfoxide and 2-(Methylsulphiny)benzenol, is an organic compound with the CAS number 1074-02-8.[1][2][3] This molecule is characterized by a phenol ring substituted with a methylsulfinyl group at the ortho position.[4] The presence of both a hydroxyl group and a sulfoxide group imparts distinct chemical properties, including enhanced polarity and potential for diverse chemical interactions like hydrogen bonding.[4] As a phenol derivative, it belongs to a class of compounds widely recognized for their broad spectrum of biological activities, making it a molecule of interest in pharmaceutical and agrochemical research.[4][5][6]

Chemical Structure and Properties

The structure of **2-(Methylsulfinyl)phenol** consists of a benzene ring functionalized with a hydroxyl (-OH) group and an adjacent methylsulfinyl (-S(=O)CH₃) group.[4] This arrangement makes it a bifunctional molecule with potential for various chemical transformations.

Caption: Chemical structure of **2-(Methylsulfinyl)phenol**.

Data Presentation: Physicochemical Properties

The key quantitative properties of **2-(Methylsulfinyl)phenol** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	1074-02-8	[1][2]
Molecular Formula	C ₇ H ₈ O ₂ S	[1][2]
Molecular Weight	156.20 g/mol	[2]
Appearance	White to off-white solid	[3]
Melting Point	118-122 °C	[1][3]
Purity	≥98%	[2]
Topological Polar Surface Area (TPSA)	37.3 Å ²	[2]
LogP	1.1296	[2]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	2	[2]
Rotatable Bonds	1	[2]
SMILES	<chem>CS(=O)C1=CC=CC=C1O</chem>	[2]
InChI Key	VMTHIQRJDDCEQD-UHFFFAOYSA-N	[7]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis, purification, and analysis of **2-(Methylsulfinyl)phenol** are not extensively documented in publicly available literature. However, general methodologies applicable to phenolic compounds can be adapted.

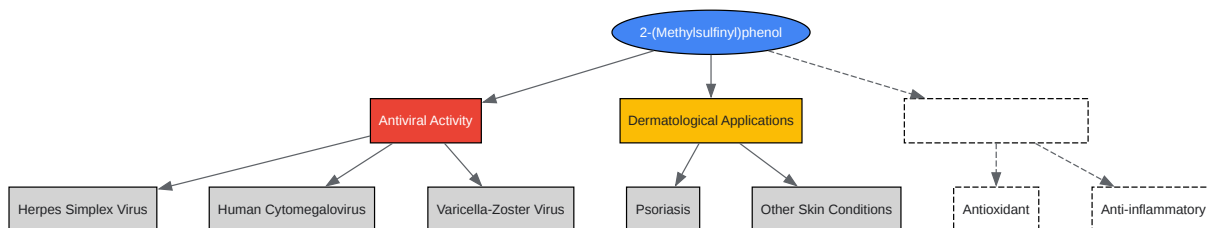
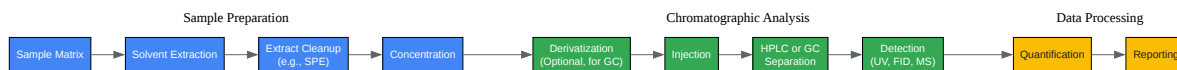
Synthesis: A plausible synthetic route involves the controlled oxidation of the corresponding thioether, 2-(methylthio)phenol. A general procedure for a similar compound, 4-

(methylsulfonyl)phenol, involves the oxidation of 4-(methylthio)phenol using an oxidizing agent like sodium periodate in aqueous methanol.^[8] A similar approach could likely be adapted for the synthesis of **2-(Methylsulfinyl)phenol**, where careful control of the oxidant stoichiometry would be crucial to favor the sulfoxide over the sulfone.

Analytical Methods: The analysis of phenolic compounds is well-established. Methods approved by agencies like the EPA for the analysis of phenols in various matrices typically involve sample extraction followed by chromatographic separation.^[9]

A general workflow for the analysis of a phenolic compound like **2-(Methylsulfinyl)phenol** would be as follows:

- **Sample Preparation:** Extraction from the sample matrix using an appropriate solvent, followed by cleanup and concentration steps.
- **Analysis:** High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) are the most common techniques.^{[9][10]}
 - **HPLC:** Reversed-phase HPLC with UV, electrochemical, or fluorescence detection is a standard method.^[10]
 - **GC:** For GC analysis, derivatization may be necessary to improve volatility and thermal stability. GC coupled with a Flame Ionization Detector (FID) or Mass Spectrometry (MS) provides high sensitivity and specificity.^[9]



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- To cite this document: BenchChem. [2-(Methylsulfinyl)phenol chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086891#2-methylsulfinyl-phenol-chemical-properties-and-structure]

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